

"polyvinyl alcohol vs polyvinyl acetate properties"

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Compound of Interest

Compound Name: Vinyl acetate vinyl alcohol polymer

Cat. No.: B1592805

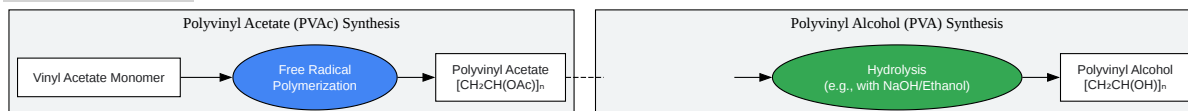
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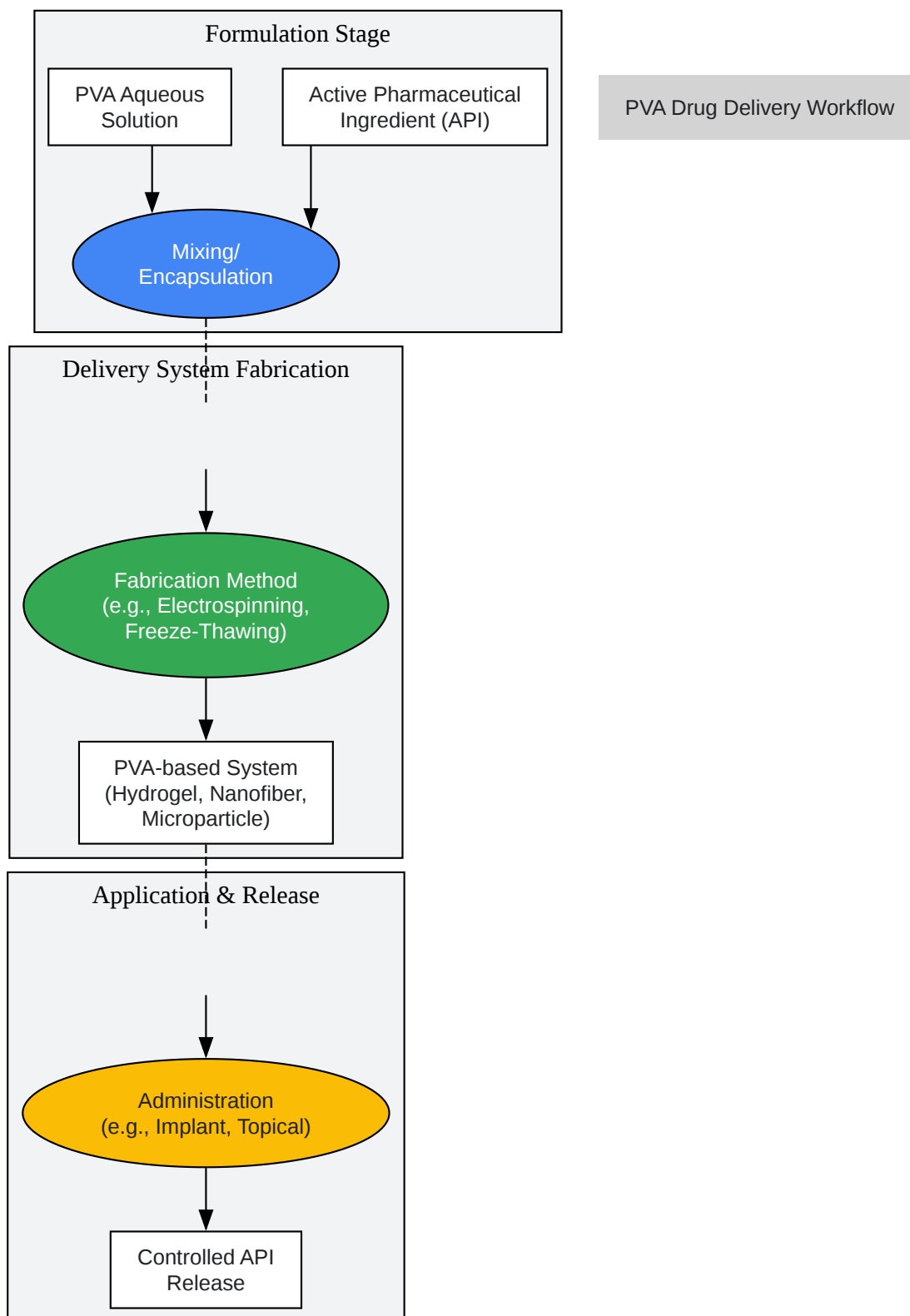
From Precursor to Product: The Synthesis Pathway

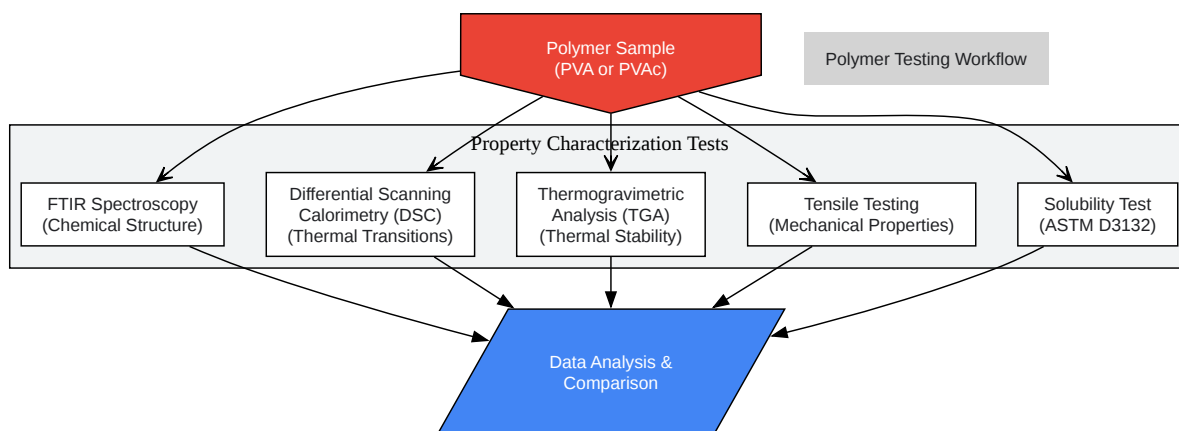
Unlike most vinyl polymers, PVA is not synthesized by the direct polymerization of its corresponding monomer, vinyl alcohol, because it is thermodynamically unstable and tautomerizes to acetaldehyde.[1] Instead, PVA is produced commercially through the hydrolysis of polyvinyl acetate.[2] This process, often a base-catalyzed transesterification with ethanol, replaces the acetate groups of PVAc with hydroxyl groups.[1][3] The extent of this hydrolysis can be controlled, leading to different grades of PVA with varying properties.[4][5]

The fundamental relationship between PVAc and PVA is illustrated in the following synthesis pathway.

Synthesis of PVA from PVAc







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References

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